

# Yunaconitoline: A Technical Guide to Its Physical and Chemical Properties

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## Compound of Interest

Compound Name: Yunaconitoline

Cat. No.: B15589546

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Yunaconitoline**, a complex diterpenoid alkaloid. The information is compiled to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

## Physicochemical Properties

**Yunaconitoline** is a C19-diterpenoid alkaloid isolated from the roots of plants belonging to the Aconitum genus, such as Aconitum bulleyanum.[1] Its complex structure contributes to its significant biological activity and presents a subject of interest for chemical and pharmacological studies.

The key physicochemical properties of **Yunaconitoline** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source
Molecular Formula	C34H43NO10	[1][2]
Molecular Weight	625.72 g/mol	[1][2]
Appearance	Powder	[2]
Boiling Point (Predicted)	711.5 ± 60.0 °C	[1]
Density (Predicted)	1.35 ± 0.1 g/cm3	[1]
pKa (Predicted)	12.82 ± 0.70	[1]

## Solubility Profile

The solubility of a compound is a critical parameter for its formulation and biological testing. The known solubility characteristics of **Yunaconitoline** are detailed below.

Solvent	Solubility	Source
General	Soluble in organic solvents like methanol, ethanol, and DMSO.	

## Experimental Protocols

The analysis and characterization of **Yunaconitoline** rely on standard analytical techniques employed in natural product chemistry. While specific, detailed protocols for **Yunaconitoline** are not extensively published, the following sections outline generalized experimental workflows applicable to this and similar diterpenoid alkaloids.

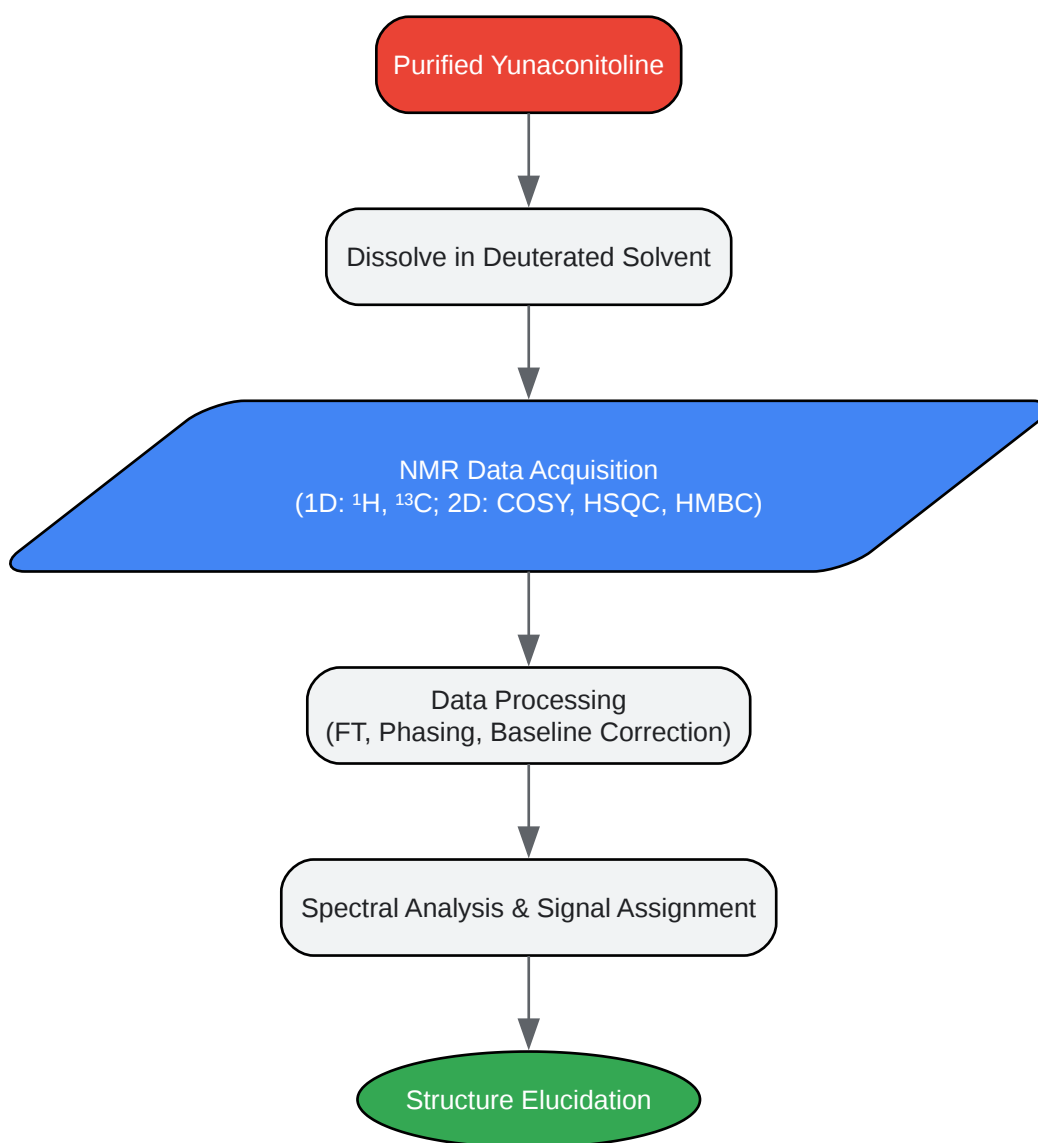
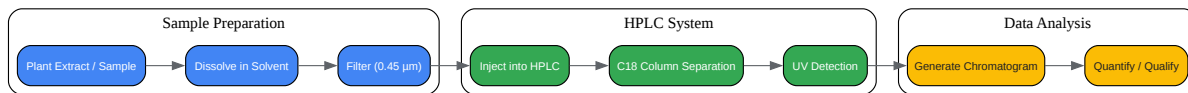
## High-Performance Liquid Chromatography (HPLC) Analysis

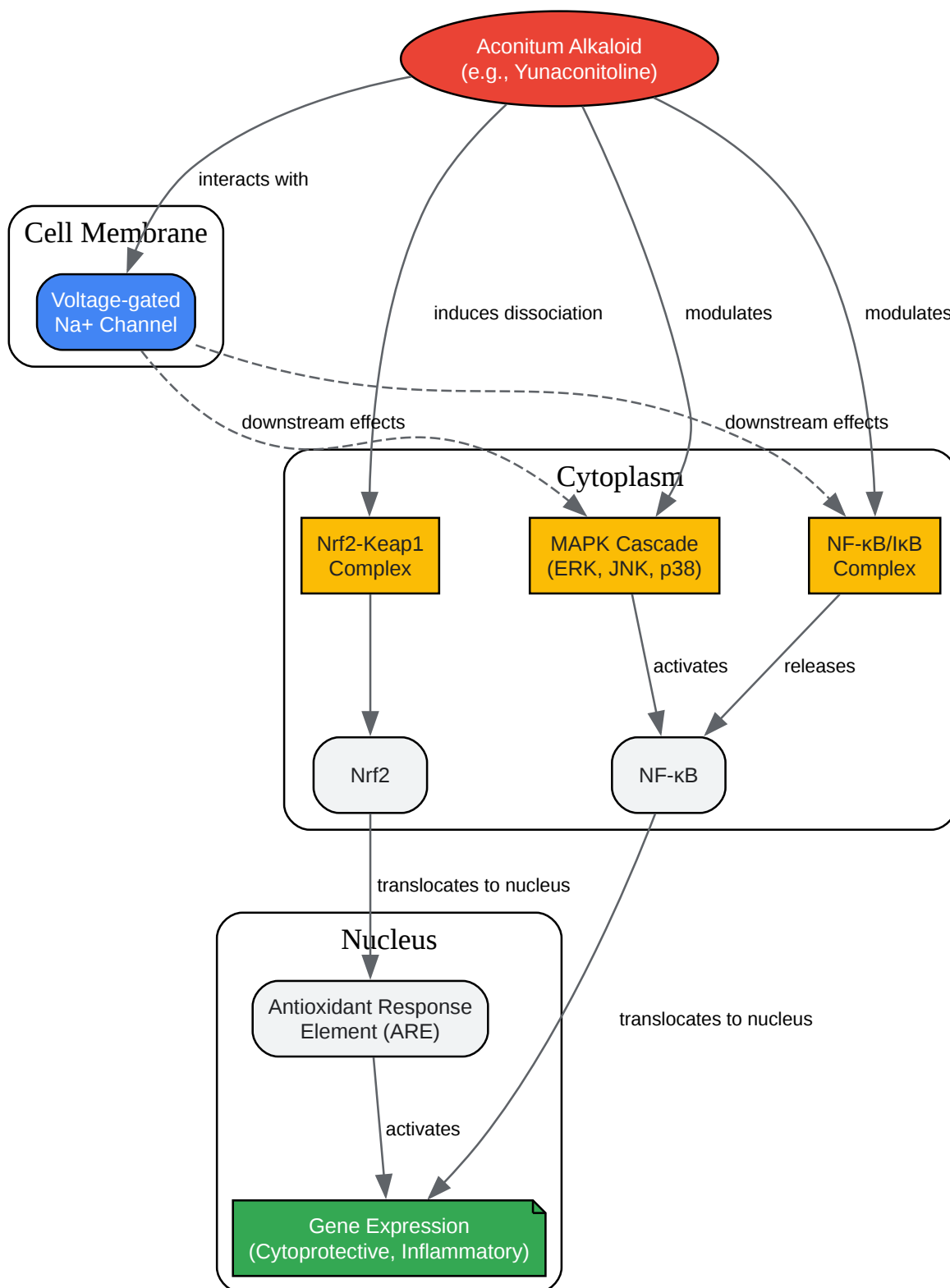
HPLC is a fundamental technique for the separation, identification, and quantification of **Yunaconitoline** from plant extracts or reaction mixtures.

Methodology:

- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient elution is often employed, starting with a higher polarity solvent system (e.g., water with a modifier like formic acid or ammonium acetate) and gradually increasing the proportion of an organic solvent like acetonitrile or methanol.
- Detection: UV detection is a common method, with the wavelength set based on the chromophores present in the molecule.
- Sample Preparation: A sample of the plant extract or purified compound is dissolved in a suitable solvent (e.g., methanol), filtered, and then injected into the HPLC system.

A generalized workflow for HPLC analysis is depicted below.





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## References

- 1. Yunaconitoline | 259099-25-7 [chemicalbook.com]
- 2. Aconitum alkaloids, the major components of Aconitum species, affect expression of multidrug resistance-associated protein 2 and breast cancer resistance protein by activating the Nrf2-mediated signalling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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